

CAS number 868387-37-5 properties and structure

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Compound of Interest

Compound Name: 5-Fluoro-1-triisopropylsilyl-1H-pyrrolo[2,3-b]pyridine

Cat. No.: B1325009

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An In-depth Technical Guide on CAS Number 868387-37-5

This technical guide provides a detailed overview of the chemical properties and structure of the compound associated with CAS number 868387-37-5. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Chemical Identity and Structure

The compound identified by CAS number 868387-37-5 is 5-Fluoro-1-(triisopropylsilyl)-1H-pyrrolo[2,3-b]pyridine. It is important to distinguish this compound from other research chemicals, as a CAS number is a unique identifier.

The structure of 5-Fluoro-1-(triisopropylsilyl)-1H-pyrrolo[2,3-b]pyridine is characterized by a pyrrolopyridine core, which is a bicyclic heteroaromatic system. A fluorine atom is substituted at the 5-position of this ring system, and a triisopropylsilyl (TIPS) group is attached to the nitrogen atom of the pyrrole ring. The TIPS group is a bulky protecting group, often used in organic synthesis to temporarily block the reactivity of the N-H group in the pyrrole ring.

Structural Diagram:

Chemical Structure of 5-Fluoro-1-(triisopropylsilyl)-1H-pyrrolo[2,3-b]pyridine

Physicochemical Properties

A summary of the key physicochemical properties for CAS 868387-37-5 is presented in the table below.

Property	Value	Source
Molecular Formula	C16H25FN2Si	[1][2][3]
Molecular Weight	292.47 g/mol	
Appearance	Solid	
IUPAC Name	5-fluoro-1-(triisopropylsilyl)-1H-pyrrolo[2,3-b]pyridine	[4]
SMILES String	CC(C)--INVALID-LINK-- (C(C)C)n1ccc2cc(F)cnc21	

Role in Chemical Synthesis

Based on available literature and supplier information, 5-Fluoro-1-(triisopropylsilyl)-1H-pyrrolo[2,3-b]pyridine is primarily utilized as a building block or intermediate in organic synthesis. The pyrrolopyridine scaffold is a common structural motif in medicinally active compounds, and this particular molecule provides a functionalized starting material for the synthesis of more complex target molecules. The presence of the fluorine atom and the protected pyrrole nitrogen allows for selective chemical transformations at other positions of the heterocyclic ring.

One patent indicates its use in a downstream synthesis route, suggesting its role in the preparation of other, more complex chemical entities.[5]

Biological Activity and Applications

There is currently a lack of significant published data on the specific biological activity, mechanism of action, or signaling pathways associated with 5-Fluoro-1-(triisopropylsilyl)-1H-pyrrolo[2,3-b]pyridine itself. Its primary role appears to be as a precursor in the synthesis of compounds that may have biological activity. Therefore, detailed experimental protocols for biological assays and signaling pathway diagrams are not applicable to this compound based on the available information.

Conclusion

In summary, CAS number 868387-37-5 identifies the compound 5-Fluoro-1-(triisopropylsilyl)-1H-pyrrolo[2,3-b]pyridine. Its main utility, as documented in chemical literature and supplier databases, is as a chemical intermediate in organic synthesis. While the pyrrolopyridine core is of interest in medicinal chemistry, there is no substantial evidence at present to detail the specific biological properties or applications of this particular silyl-protected derivative. Researchers interested in this compound would likely be utilizing it as a starting material for the synthesis of novel molecules with potential therapeutic applications.

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